

# Technical Guide: Pigment Yellow 176 (C<sub>36</sub>H<sub>33</sub>Cl<sub>3</sub>N<sub>6</sub>O<sub>6</sub>)

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## Compound of Interest

Compound Name: Pigment Yellow 176

Cat. No.: B570959

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is a comprehensive summary of publicly available data on C.I. **Pigment Yellow 176**. It is important to note that the vast majority of research and literature on this compound pertains to its industrial applications as a pigment. Data regarding its biological activity, signaling pathways, or potential therapeutic uses are not currently available in the public domain. This guide is intended to provide a thorough understanding of the compound's chemical and physical properties based on existing industrial data.

## Chemical and Physical Properties

**Pigment Yellow 176** is a benzimidazolone, double azo pigment known for its brilliant reddish-yellow shade.<sup>[1][2][3]</sup> Its chemical structure and properties make it suitable for a variety of applications, primarily in the manufacturing of inks and coatings.<sup>[1][4][5]</sup>

Table 1: General and Chemical Properties of **Pigment Yellow 176**

Property	Value	Reference
CI Name	Pigment Yellow 176	[2]
CI Number	21103	[1][2]
CAS Number	90268-24-9	[1][2][6]
Molecular Formula	C <sub>36</sub> H <sub>33</sub> Cl <sub>3</sub> N <sub>6</sub> O <sub>6</sub>	[1][2][6]
Molecular Weight	752.04 g/mol	[1][2][6]
Chemical Group	Benzimidazolone	[3]
Molecular Structure	Double azo	[2]
Appearance	Yellow powder	[1]
Density	1.4 ± 0.1 g/cm <sup>3</sup>	[7]
Boiling Point	838.6 ± 65.0 °C at 760 mmHg	[7]
Flash Point	461.0 ± 34.3 °C	[7]
Refractive Index	1.630	[7]
Storage Temperature	10°C - 25°C	[8]

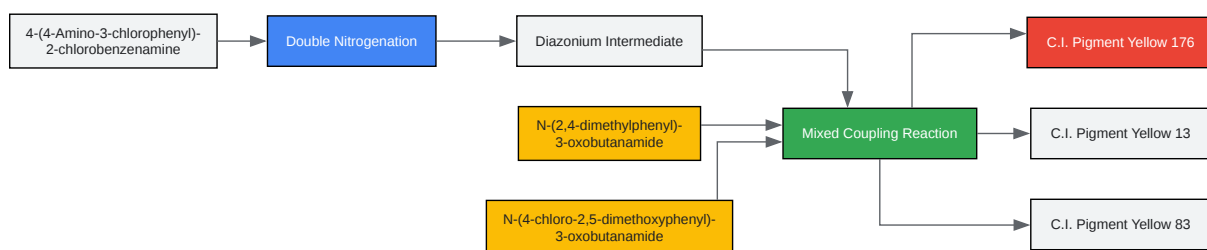
Table 2: Performance and Fastness Properties of **Pigment Yellow 176**

Property	Rating/Value	Reference
Light Fastness	3-4	[1]
Heat Resistance	160 °C	[1]
Water Resistance	5	[1]
Oil Resistance	4	[1]
Acid Resistance	4	[1]
Alkali Resistance	5	[1]
Alcohol Resistance	5	[1]
Oil Absorption	40 ml/100g	[9]
Water Soluble Matter	≤ 1.5%	[3]
Water Content	≤ 2.0%	[3]

## Synthesis and Manufacturing

The manufacturing process for **Pigment Yellow 176** involves a mixed coupling reaction.[2][4]

The synthesis starts with the double nitrogeneration of 4-(4-Amino-3-chlorophenyl)-2-chlorobenzenamine. This intermediate is then coupled with two different components: N-(2,4-dimethylphenyl)-3-oxobutanamide and N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide.[2][4] This mixed coupling process also results in the production of C.I. Pigment Yellow 13 and C.I. Pigment Yellow 83.[2][4]



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Caption: Synthesis workflow for **Pigment Yellow 176**.

## Applications

The primary applications of **Pigment Yellow 176** are in the formulation of various inks and coatings due to its high transparency, good light fastness, and thermal stability.<sup>[1][3]</sup>

- Offset Inks: This is the main application area for **Pigment Yellow 176**.<sup>[1][5]</sup>
- Water-Based Inks: Suitable for use in water-based ink formulations.<sup>[1]</sup>
- Solvent-Based Inks: Used in solvent-based ink systems.<sup>[1]</sup>
- Paints & Coatings: Employed in the manufacturing of paints and coatings.<sup>[1][4]</sup>
- Textile Printing: Has applications in textile printing processes.<sup>[1]</sup>
- Plastics: Can be used as a colorant for plastics.<sup>[1]</sup>

## Toxicology and Safety

There is a lack of specific toxicological data for **Pigment Yellow 176** in the context of pharmaceutical or biomedical research. General toxicological profiles of organic pigments suggest they are often poorly soluble in water and biological media, leading to low absorption rates after ingestion or dermal contact.<sup>[10]</sup> For many pigments, the oral LD50 is greater than 2000 mg/kg body weight, indicating low acute toxicity.<sup>[10]</sup> However, it is crucial to note that the toxicological profile can be influenced by impurities, particularly residual aromatic amines from the synthesis process.<sup>[11]</sup>

For any research application outside of its established industrial uses, a thorough toxicological evaluation would be imperative.

## Relevance to Drug Development

Currently, there is no published research to suggest that **Pigment Yellow 176** has any application in drug development. Its chemical structure as a large, complex azo compound

does not immediately suggest properties typically associated with therapeutic agents. The compound's poor solubility in aqueous media would also present significant challenges for formulation and bioavailability.[10]

## Experimental Protocols

Detailed experimental protocols for the synthesis and quality control of **Pigment Yellow 176** are proprietary to the manufacturers and not publicly available. For any novel research application, protocols for characterization (e.g., NMR, Mass Spectrometry, HPLC), solubility testing, and in vitro/in vivo toxicity assays would need to be developed and validated.

## Signaling Pathways and Mechanisms of Action

There is no information available in the scientific literature regarding any interaction of **Pigment Yellow 176** with biological signaling pathways or any defined mechanism of action in a biological system.

## Conclusion

C.I. **Pigment Yellow 176** is a well-characterized organic pigment with established applications in the ink and coatings industries. Its chemical and physical properties are well-documented from a materials science perspective. However, for the audience of researchers, scientists, and drug development professionals, it is essential to recognize the significant data gap regarding its biological properties. There is currently no evidence to support its use in any pharmaceutical or biomedical application. Any future investigation into such applications would require extensive and rigorous toxicological and pharmacological studies, starting from fundamental in vitro assessments.

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